

Technical Guide: Safety and Application of Sodium 2-oxobutanoate-13C,d4

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Compound of Interest

Compound Name: Sodium 2-oxobutanoate-13C,d4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data, metabolic significance, and experimental applications of **Sodium 2-oxobutanoate-13C,d4**. This isotopically labeled compound is a valuable tool in metabolic research, particularly in studies involving amino acid metabolism and cellular energy production.

Section 1: Safety Data Sheet (SDS) Information

While a specific Safety Data Sheet for **Sodium 2-oxobutanoate-13C,d4** is not readily available, the safety profile can be extrapolated from the SDS of its non-labeled analogue, Sodium 2-oxobutanoate. The isotopic labeling with 13C and deuterium (d4) does not alter the chemical reactivity in a way that would significantly change its primary hazard classification. Deuterated compounds are generally considered non-radioactive and safe for laboratory use. The primary health hazards are associated with the inherent properties of the 2-oxobutanoate anion.

Hazard Identification

Based on the available data for the parent compound, Sodium 2-oxobutanoate is classified as follows:

- GHS Classification:
 - Skin irritation (Category 2)[1]



- Serious eye irritation (Category 2A)[1]
- May cause respiratory irritation[1]
- · Pictograms:
 - Irritant[1]
- Signal Word: Warning
- Hazard Statements:
 - H315: Causes skin irritation.[1]
 - H319: Causes serious eye irritation.[1]
 - H335: May cause respiratory irritation.
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P264: Wash skin thoroughly after handling.
 - P280: Wear protective gloves/eye protection/face protection.
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.
 Remove contact lenses, if present and easy to do. Continue rinsing.

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of Sodium 2-oxobutanoate. The isotopic labeling in **Sodium 2-oxobutanoate-13C,d4** will result in a slightly higher molecular weight, but other physical properties are expected to be very similar.



Property	Value	Reference
Appearance	White to light yellow crystalline powder	[1]
Molecular Formula	C4H5NaO3	[1]
Molecular Weight	124.07 g/mol	[2]
Melting Point	227-231 °C	[1]
Solubility	Soluble in water	[3]

Toxicological Information

Comprehensive toxicological data for Sodium 2-oxobutanoate is limited. Most sources indicate that the toxicological properties have not been fully investigated. The available data is summarized below.

Test	Result	Species	Reference
Acute Toxicity (Subcutaneous)	LD50: 2960 mg/kg	Mouse	

It is important to handle this compound with the standard precautions for a laboratory chemical, assuming it may have uncharacterized hazards.

Handling and Storage

- Handling: Avoid contact with skin and eyes. Do not breathe dust. Use in a well-ventilated area. Wash thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry place. Recommended storage temperature is 2-8°C.[2]

Section 2: Metabolic Significance and Signaling Pathways



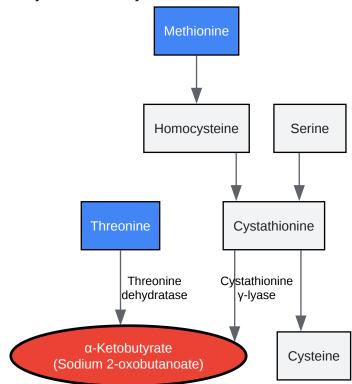
Sodium 2-oxobutanoate, also known as α -ketobutyrate, is a key metabolic intermediate in several biochemical pathways, most notably in amino acid catabolism. Its stable isotopelabeled form is instrumental in tracing the flux through these pathways.

Role in Amino Acid Metabolism

α-Ketobutyrate is a central product of the degradation of several amino acids, including threonine, methionine, and cysteine via the transsulfuration pathway.[4][5] The carbon-13 and deuterium labels on **Sodium 2-oxobutanoate-13C,d4** allow researchers to follow the fate of these amino acids in cellular metabolism.

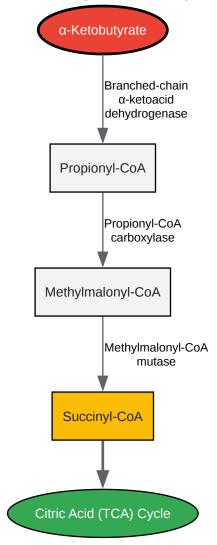


Pathway of α -Ketobutyrate Production from Amino Acids



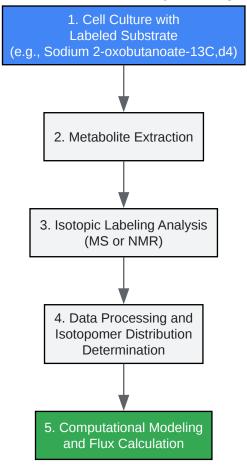


Metabolic Fate of α -Ketobutyrate and Entry into the TCA Cycle





General Workflow for Metabolic Flux Analysis using Labeled Substrates



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